

# Essential Safety and Disposal Procedures for Multi-kinase-IN-4

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## Compound of Interest

Compound Name: Multi-kinase-IN-4

Cat. No.: B12381351

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For researchers, scientists, and drug development professionals, ensuring safe handling and proper disposal of chemical compounds is paramount. This guide provides detailed procedures for the disposal of **Multi-kinase-IN-4**, promoting a safe and compliant laboratory environment. While the Safety Data Sheet (SDS) for a closely related compound, MET kinase-IN-4, indicates it is not classified as a hazardous substance, it is best practice to handle all research chemicals with caution and follow institutional and local regulations for chemical waste disposal.[1]

## Key Compound Information

Below is a summary of the available data for MET kinase-IN-4, which shares the same CAS number as **Multi-kinase-IN-4**.

| Identifier            | Value                                | Reference |
|-----------------------|--------------------------------------|-----------|
| Product Name          | MET kinase-IN-4                      | [1]       |
| Catalog No.           | HY-18309                             | [1]       |
| CAS No.               | 888719-03-7                          | [1]       |
| Formula               | C25H16F2N4O3                         | [1]       |
| Molecular Weight      | 458.42                               | [1]       |
| Hazard Classification | Not a hazardous substance or mixture | [1]       |

## Disposal Protocol

Even though **Multi-kinase-IN-4** may not be officially classified as hazardous, it is recommended to treat it as a hazardous chemical waste to ensure maximum safety.

### Step 1: Personal Protective Equipment (PPE)

Before handling the compound, ensure you are wearing appropriate PPE, including:

- Safety goggles
- Lab coat
- Gloves

### Step 2: Waste Collection

- Labeling: Designate a specific, compatible waste container for **Multi-kinase-IN-4** waste. The container must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "**Multi-kinase-IN-4**".<sup>[2]</sup> Do not use abbreviations or chemical formulas.<sup>[2]</sup>
- Container Integrity: Use a container that is in good condition, free from leaks or cracks, and has a secure lid.<sup>[2]</sup> The original container is often a suitable choice for waste collection.<sup>[3]</sup>
- Segregation: Store the waste container in a designated area, segregated from incompatible wastes.<sup>[2]</sup>

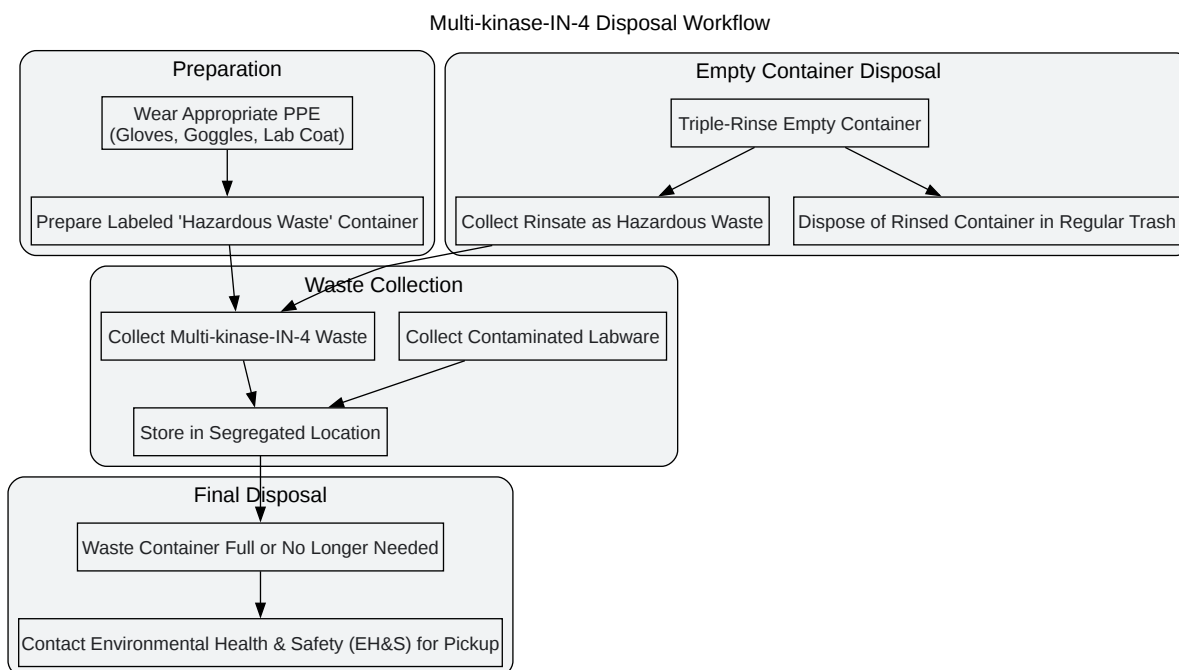
### Step 3: Disposal of Empty Containers

- Triple Rinsing: Empty containers of **Multi-kinase-IN-4** should be triple-rinsed with an appropriate solvent.<sup>[2]</sup>
- Rinsate Collection: The rinsate from the triple-rinsing process must be collected and treated as hazardous waste.<sup>[2]</sup> Add it to your designated **Multi-kinase-IN-4** waste container.
- Final Disposal: After triple-rinsing and allowing the container to air dry, it may be disposed of in the regular trash, provided any labels identifying it as hazardous have been defaced.<sup>[2][3]</sup>

#### Step 4: Final Disposal of Chemical Waste

- **Contact EH&S:** Once your waste container is full, or you no longer need to dispose of this chemical, contact your institution's Environmental Health and Safety (EH&S) department to schedule a waste pickup.[\[2\]](#)[\[3\]](#)
- **Do Not Dispose Down the Drain:** Under no circumstances should chemical waste be disposed of down the sink or in the regular trash.[\[2\]](#)[\[3\]](#)

## Disposal Workflow



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Caption: Disposal workflow for **Multi-kinase-IN-4**.

This comprehensive approach to the disposal of **Multi-kinase-IN-4** prioritizes safety and regulatory compliance within the laboratory setting. Always consult your institution's specific guidelines and your EH&S department for any additional requirements.

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## References

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